

Application Notes and Protocols for Adipic Acid-13C2 Sample Preparation in Plasma

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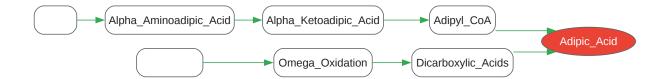
Introduction

Adipic acid is a dicarboxylic acid of industrial importance, primarily used in the production of nylon. In the biomedical field, it is studied as a potential biomarker and is relevant in the context of certain metabolic disorders. **Adipic acid-13C2** is a stable isotope-labeled internal standard crucial for the accurate quantification of adipic acid in biological matrices such as plasma. Its use corrects for variability in sample preparation and instrument response. This document provides detailed application notes and protocols for the extraction of **Adipic acid-13C2** from plasma using three common sample preparation techniques: protein precipitation, liquid-liquid extraction, and solid-phase extraction. The subsequent analysis is typically performed using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).

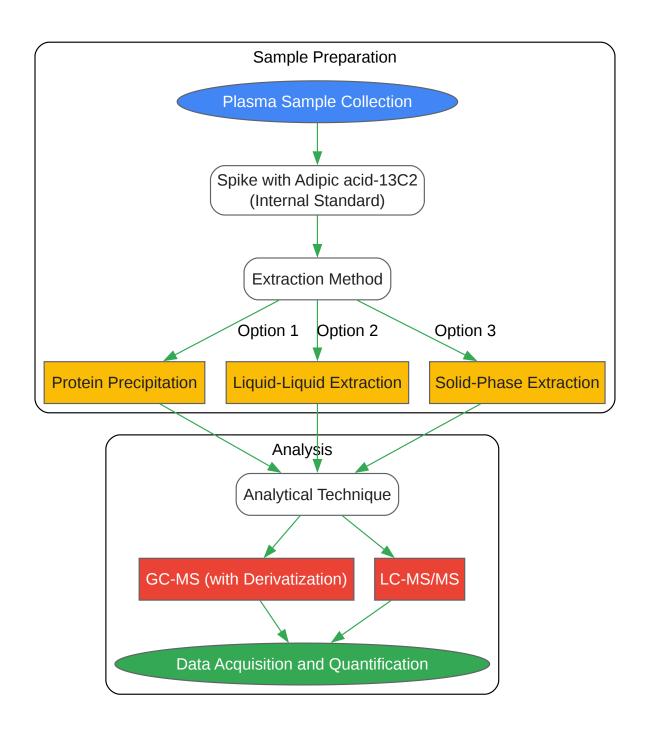
Metabolic Context of Adipic Acid

Adipic acid is not a major component of central metabolism in humans. However, it can be formed through various metabolic pathways, including the omega-oxidation of fatty acids and from the breakdown of lysine. Understanding its metabolic origins can be important for interpreting its levels in plasma.









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